

# Physical properties of Triisobutylamine: boiling point, density

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## Compound of Interest

Compound Name: *Triisobutylamine*

Cat. No.: *B074697*

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## Physical Properties of Triisobutylamine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **triisobutylamine**, specifically its boiling point and density. The information is presented to support research, development, and handling of this compound in a laboratory and industrial setting.

## Core Physical Properties

**Triisobutylamine**, a sterically hindered tertiary amine, is a clear, pale yellow liquid at room temperature.<sup>[1]</sup> Its physical characteristics are crucial for its application in various chemical syntheses and formulations.

## Data Summary

The following table summarizes the reported boiling point and density of **triisobutylamine** from various sources. It is important to note that slight variations in these values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Value	Conditions	Source(s)
Boiling Point	191.5 °C (376.7 °F)	at 760 mmHg	PubChem[1]
190.6 °C	at 760 mmHg	Alfa Chemistry[2]	
192-193 °C	Chemical Point[3]		
192-193 °C	at 770 mmHg	ChemicalBook[4], Sigma-Aldrich[5][6]	
179 °C	Stenutz[7]		
Density	0.7864 g/mL	at 20 °C (68 °F)	PubChem[1]
0.788 g/cm <sup>3</sup>	Alfa Chemistry[2]		
0.766 g/mL	at 25 °C	Chemical Point[3], ChemicalBook[4], Sigma-Aldrich[5]	
0.771 g/mL	Stenutz[7]		

## Experimental Protocols

While the specific experimental records for the determination of **triisobutylamine**'s physical properties are not detailed in the cited literature, the following are standard and widely accepted methodologies for measuring the boiling point and density of liquid organic compounds.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Accurate determination is vital for purification by distillation and for characterizing the substance.

#### 1. Distillation Method:

This is a common and accurate method for determining the boiling point of a liquid, especially when a larger sample size (typically > 5 mL) is available.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
  - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
  - The liquid is heated to a steady boil.
  - The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at the recorded atmospheric pressure.

## 2. Thiele Tube Method (Micro Method):

This method is suitable when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:
  - A small amount of the liquid is placed in the small test tube.
  - The capillary tube is inverted and placed inside the test tube.
  - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing a high-boiling point oil.
  - The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - Heating is stopped, and the liquid is allowed to cool.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

Density is a fundamental physical property defined as mass per unit volume. It is often used to assess the purity of a substance.

### 1. Pycnometer Method:

A pycnometer is a flask with a specific, accurately known volume, which allows for the precise determination of the density of a liquid.

- Apparatus: A pycnometer, an analytical balance, and a constant temperature bath.
- Procedure:
  - The mass of the clean, dry pycnometer is accurately measured.
  - The pycnometer is filled with the liquid, and its mass is measured again. The temperature of the liquid should be controlled and recorded.
  - The volume of the pycnometer is determined by repeating the process with a reference liquid of known density, such as deionized water.
  - The density of the sample liquid is calculated by dividing the mass of the liquid by the volume of the pycnometer.

### 2. Hydrometer Method:

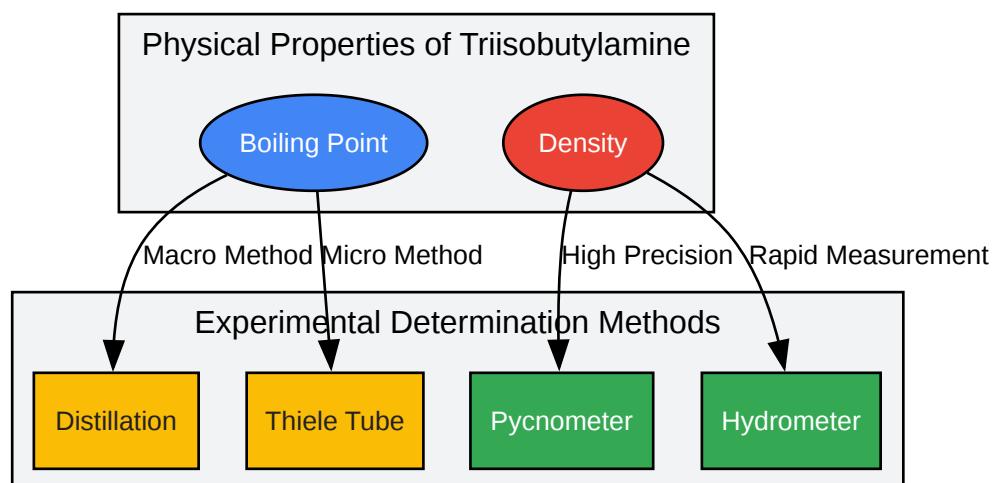
A hydrometer is an instrument that measures the specific gravity (relative density) of liquids based on the principle of buoyancy.

- Apparatus: A hydrometer and a graduated cylinder or other tall container.
- Procedure:
  - The liquid is poured into a graduated cylinder.

- The hydrometer is gently lowered into the liquid until it floats freely.
- The density is read directly from the scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem. The reading should be taken at the bottom of the meniscus.

## Logical Relationship of Property Determination

The following diagram illustrates the logical flow from the physical property of interest to the common experimental methods used for its determination.



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Figure 1: Methods for Determining Physical Properties

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